

The pH of Saturated Calcium Hydroxide Solutions: A Technical Guide

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Compound of Interest

Compound Name: Calcium Hydroxide

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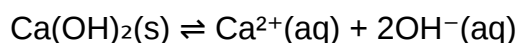
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the principles governing the pH of a saturated **calcium hydroxide**, $\text{Ca}(\text{OH})_2$, solution. This information is critical for various applications in research and development, including its use as a pH standard, a reagent in chemical synthesis, and in various pharmaceutical formulations.

Chemical Principles

A saturated solution of **calcium hydroxide**, commonly known as limewater, is a classic example of a sparingly soluble salt establishing a dynamic equilibrium in an aqueous environment. The dissolution of solid **calcium hydroxide** into its constituent ions, calcium (Ca^{2+}) and hydroxide (OH^-), dictates the solution's alkalinity.

The equilibrium reaction is as follows:



The pH of a saturated **calcium hydroxide** solution is a direct consequence of the concentration of hydroxide ions released into the solution upon dissolution. At 25°C, a saturated solution of **calcium hydroxide** has a pH of approximately 12.4.^[1] This inherent alkalinity makes it a useful standard for calibrating pH meters in the higher pH range.^[2]

Solubility Product Constant (Ksp)

The extent of dissolution of a sparingly soluble salt is quantified by its solubility product constant (K_{sp}). For **calcium hydroxide**, the K_{sp} expression is:

$$K_{sp} = [Ca^{2+}][OH^{-}]^2$$

The value of K_{sp} for Ca(OH)₂ is approximately 5.02×10^{-6} at 25°C.[1] This constant is temperature-dependent.

Temperature Dependence of Solubility

Calcium hydroxide exhibits retrograde solubility, meaning its solubility in water decreases as the temperature increases.[1][3] This is an exothermic dissolution process.[3] Consequently, the concentration of hydroxide ions and, therefore, the pH of a saturated solution will decrease with rising temperatures.

Quantitative Data

The following tables summarize the key quantitative data related to saturated **calcium hydroxide** solutions.

Table 1: Solubility of **Calcium Hydroxide** at Various Temperatures

Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
0	1.89[1]	0.0255
20	1.73[1]	0.0234
25	1.5[1]	0.0203[2]
100	0.66[1]	0.0089

Table 2: pH and K_{sp} of Saturated **Calcium Hydroxide** Solution at 25°C

Parameter	Value
pH	~12.4[1]
Solubility Product Constant (K _{sp})	5.02×10^{-6} [1]

Experimental Protocols

Preparation of a Saturated Calcium Hydroxide Solution

Materials:

- **Calcium hydroxide** ($\text{Ca}(\text{OH})_2$), high purity
- Deionized or distilled water
- Beaker or flask with a stopper
- Magnetic stirrer and stir bar (optional)
- Filtration apparatus (funnel, filter paper)

Procedure:

- Add an excess of solid **calcium hydroxide** to a volume of deionized water in a beaker or flask. A common recommendation is to add at least 2 grams of $\text{Ca}(\text{OH})_2$ per liter of water.^[4]
- Stir the mixture vigorously for an extended period to facilitate the dissolution process and ensure equilibrium is reached. This can be done intermittently over a couple of days or continuously with a magnetic stirrer for several hours.^[5]
- Allow the undissolved solid to settle to the bottom of the container, leaving a clear supernatant liquid.
- Carefully decant or filter the clear supernatant to separate the saturated solution from the excess solid $\text{Ca}(\text{OH})_2$.^{[1][4]} The resulting clear solution is the saturated **calcium hydroxide** solution.
- The solution should be stored in a tightly sealed container to prevent absorption of atmospheric carbon dioxide, which can lead to the precipitation of calcium carbonate (CaCO_3) and alter the pH.^[4]

Determination of pH

Materials:

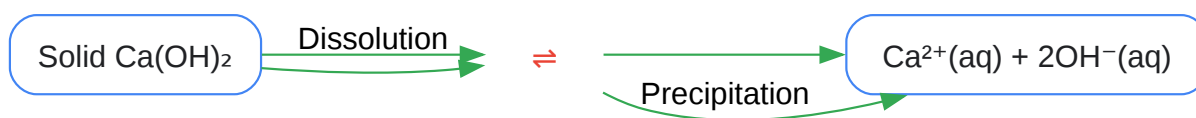
- Calibrated pH meter with an electrode suitable for high pH measurements
- Saturated **calcium hydroxide** solution
- Beaker
- Deionized water for rinsing

Procedure:

- Calibrate the pH meter according to the manufacturer's instructions using standard buffer solutions. It is crucial to use a high-pH buffer (e.g., pH 10 or 12) for accurate measurements in the alkaline range.
- Rinse the pH electrode thoroughly with deionized water and gently blot it dry.
- Immerse the pH electrode into a sample of the clear, saturated **calcium hydroxide** solution.
- Allow the pH reading to stabilize before recording the value.

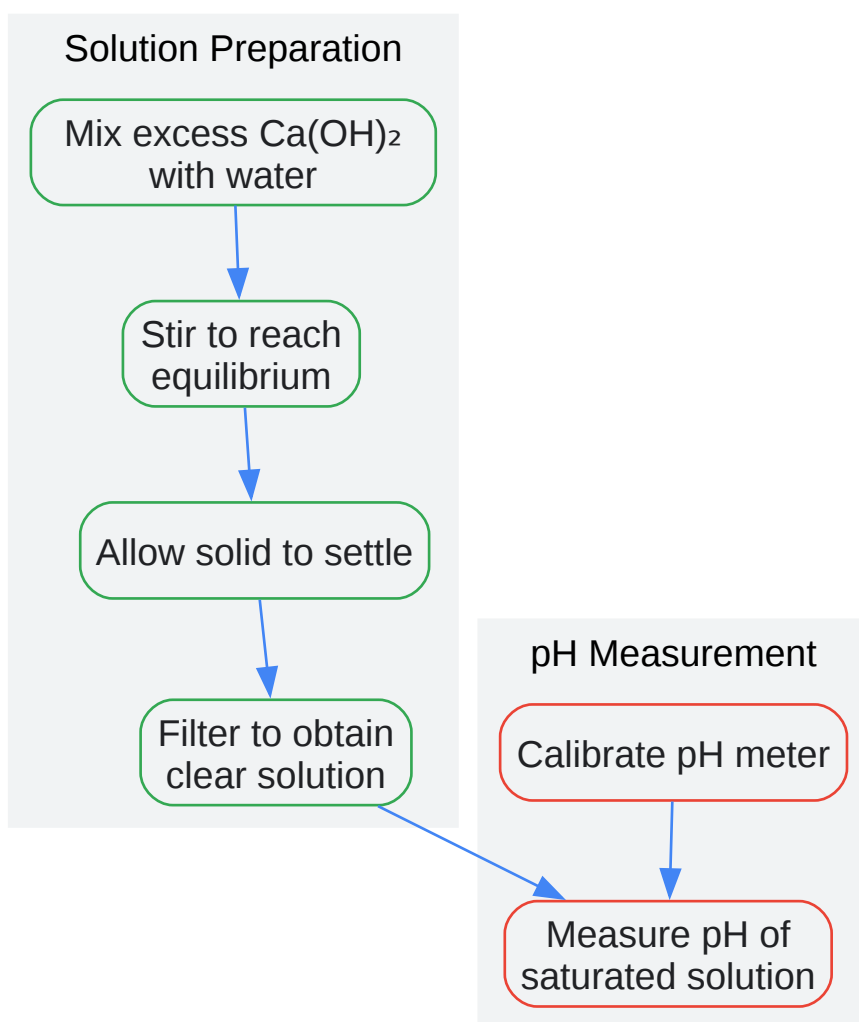
Visualization

The following diagrams illustrate the key concepts and workflows related to the pH of a saturated **calcium hydroxide** solution.



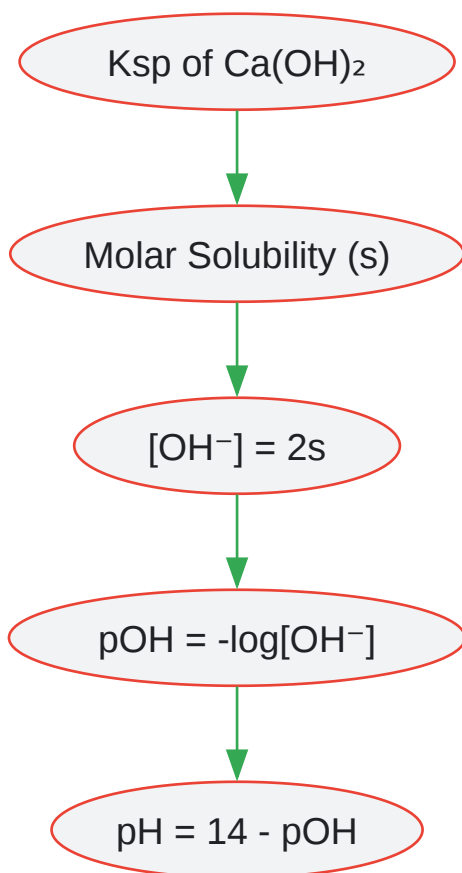
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Dissolution equilibrium of **calcium hydroxide**.



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Experimental workflow for pH determination.



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Logical relationship for calculating pH from K_{sp} .

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